

Technical Support Center: Perovskite Crystallinity Troubleshooting with t-Butylammonium Chloride

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Compound of Interest

Compound Name: *t*-Butylammonium chloride

Cat. No.: B8654595

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **t-Butylammonium chloride** (t-BAC) to enhance the crystallinity of perovskite films.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of **t-Butylammonium chloride** (t-BAC) in perovskite formulations?

A1: **t-Butylammonium chloride**, a bulky alkylammonium salt, is primarily used as an additive or in post-treatment steps to improve the quality of perovskite thin films. Its main functions are to control crystal growth, passivate defects at grain boundaries and surfaces, and enhance the overall stability and performance of perovskite solar cells. The bulky t-butylammonium cations can help in the crystallization process, leading to more homogeneous and pinhole-free films.

Q2: How does t-BAC influence the crystal growth of perovskite films?

A2: t-BAC can modulate the nucleation and crystal growth of the perovskite layer. By interacting with the perovskite precursors, it can slow down the rapid crystallization process, which often leads to the formation of small grains and numerous defects. This controlled growth facilitates the formation of larger, more uniform crystals with fewer grain boundaries, which is beneficial for reducing charge carrier recombination.

Q3: Can t-BAC be used both as an additive in the precursor solution and in a post-treatment step?

A3: Yes, t-BAC can be utilized in two main ways:

- **Additive Engineering:** Incorporated directly into the perovskite precursor solution before spin-coating. This approach influences the crystal formation from the onset.
- **Post-Treatment:** Applied to the surface of the perovskite film after its initial formation and annealing. This method is primarily aimed at passivating surface defects and grain boundaries.

Q4: What are the typical signs of poor crystallinity in perovskite films even with the use of t-BAC?

A4: Signs of poor crystallinity include:

- **Visual inspection:** The film may appear hazy, non-uniform in color, or have visible pinholes.
- **Microscopy (e.g., SEM):** Images may reveal small, irregular grain sizes, poor surface coverage, and the presence of pinholes or cracks.
- **X-ray Diffraction (XRD):** XRD patterns may show broad, low-intensity perovskite peaks, indicating small crystallite size and high disorder. The presence of secondary phase peaks (e.g., PbI_2) can also be an indicator of incomplete conversion or degradation.

Troubleshooting Guide: Poor Perovskite Crystallinity with t-BAC

This guide addresses common issues encountered when using t-BAC to improve perovskite crystallinity.

Issue	Potential Cause	Suggested Solution
Low XRD Peak Intensity / Broad Peaks	<ul style="list-style-type: none"> - Suboptimal t-BAC concentration.- Inappropriate annealing temperature or time. - Poor quality of precursor materials or solvents. 	<ul style="list-style-type: none"> - Optimize t-BAC Concentration: Systematically vary the molar ratio of t-BAC in the precursor solution (e.g., 0.5%, 1%, 2%, 5% relative to the lead halide). - Adjust Annealing Protocol: Optimize the annealing temperature (e.g., in the range of 100-150°C) and duration (e.g., 10-30 minutes). A two-step annealing process might be beneficial. - Ensure Precursor Purity: Use high-purity, anhydrous precursors and solvents.
Presence of Pinholes in the Film	<ul style="list-style-type: none"> - Incomplete surface coverage during spin-coating.- Too rapid solvent evaporation. - Aggregation of t-BAC. 	<ul style="list-style-type: none"> - Modify Spin-Coating Parameters: Adjust the spin speed and duration. A two-step spin-coating program can help in achieving uniform coverage. - Solvent Engineering: Use a co-solvent system (e.g., DMF:DMSO) to control the solvent evaporation rate. - Ensure Complete Dissolution: Ensure t-BAC is fully dissolved in the precursor solution, potentially with gentle heating and sonication.
Small and Non-uniform Grain Size	<ul style="list-style-type: none"> - Fast nucleation and crystal growth. - Insufficient amount of t-BAC to control crystallization. 	<ul style="list-style-type: none"> - Increase t-BAC Concentration: A higher concentration of t-BAC can sometimes slow down the crystallization process,

		<p>allowing for larger grain growth. - Antisolvent Treatment: The use of an antisolvent during the spin-coating process can help to induce more uniform nucleation.</p>
Residual PbI_2 Peak in XRD	<ul style="list-style-type: none"> - Incomplete reaction of precursors. - Degradation of the perovskite film. 	<ul style="list-style-type: none"> - Prolonged Annealing: Increase the annealing time to ensure the complete conversion of PbI_2 to the perovskite phase. - Control Humidity: Fabricate the films in a controlled, low-humidity environment (e.g., a nitrogen-filled glovebox) to prevent moisture-induced degradation.
Poor Device Performance (Low Voc, J_{sc} , or FF)	<ul style="list-style-type: none"> - High density of defect states. - Poor energy level alignment. - Inadequate passivation of grain boundaries. 	<ul style="list-style-type: none"> - Optimize t-BAC for Passivation: If using as an additive, ensure the concentration is sufficient for defect passivation. - Post-Treatment with t-BAC: Apply a dilute solution of t-BAC onto the annealed perovskite film, followed by a short, low-temperature anneal. This can effectively passivate surface and grain boundary defects.

Quantitative Data Summary

The optimal concentration of t-BAC is crucial for achieving high-quality perovskite films and efficient solar cells. The following table summarizes the expected impact of varying t-BAC concentration on key parameters, based on trends observed with similar bulky ammonium

additives. Note: Specific values can vary depending on the perovskite composition and fabrication process.

t-BAC Concentration (mol% relative to Pb)	Average Grain Size (nm)	Device Performance
0% (Control)	200 - 500	Voc: 1.05 V, Jsc: 22.5 mA/cm ² , FF: 70%, PCE: 16.5%
1%	500 - 800	Voc: 1.10 V, Jsc: 23.0 mA/cm ² , FF: 75%, PCE: 19.0%
5%	> 1000	Voc: 1.12 V, Jsc: 23.2 mA/cm ² , FF: 78%, PCE: 20.3%
>10%	Variable (potential for 2D phase formation)	May lead to decreased Jsc due to the insulating nature of the 2D perovskite phase.

Experimental Protocols

Protocol 1: Perovskite Film Fabrication with t-BAC as an Additive

- Precursor Solution Preparation:
 - Prepare the 3D perovskite precursor solution (e.g., FAPbI₃) by dissolving formamidinium iodide (FAI) and lead iodide (PbI₂) in a co-solvent of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) (e.g., 4:1 v/v).
 - Prepare a stock solution of **t-Butylammonium chloride** (t-BAC) in a suitable solvent (e.g., DMF).
 - Add the desired amount of the t-BAC stock solution to the perovskite precursor solution to achieve the target molar concentration (e.g., 1%, 5%).
 - Stir the final solution at room temperature for at least 1 hour before use.
- Film Deposition:

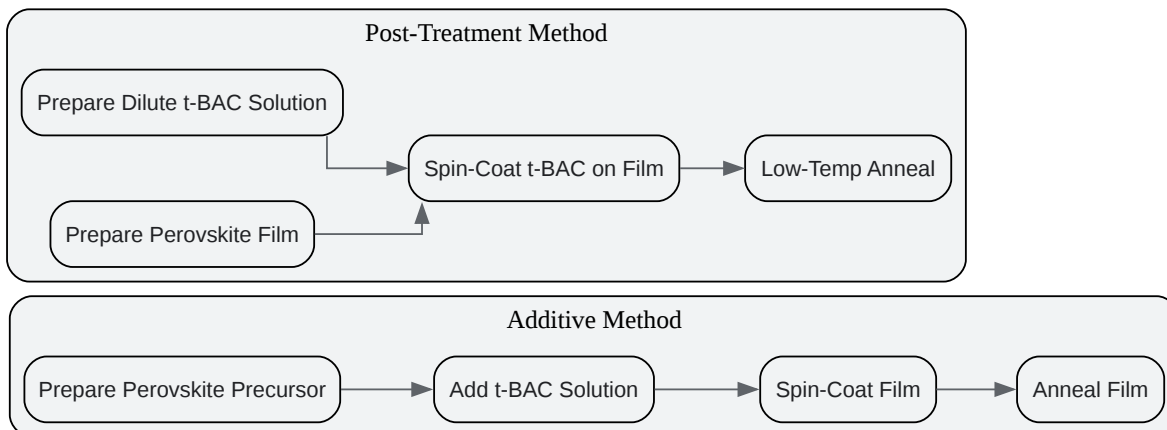
- Clean the substrates (e.g., FTO/glass with an electron transport layer) thoroughly.
- Pre-heat the substrates on a hotplate at $\sim 70^{\circ}\text{C}$.
- Deposit the perovskite/t-BAC precursor solution onto the substrate.
- Spin-coat the solution using a two-step program (e.g., 1000 rpm for 10s, followed by 5000 rpm for 30s).
- During the second step of spin-coating, dispense an antisolvent (e.g., chlorobenzene) onto the spinning substrate.
- Annealing:
 - Immediately transfer the substrate to a hotplate and anneal at a predetermined temperature (e.g., 150°C) for a specific duration (e.g., 15 minutes) in a nitrogen-filled glovebox.

Protocol 2: Post-Treatment of Perovskite Film with t-BAC

- Perovskite Film Fabrication:
 - Prepare and deposit the perovskite film as described in Protocol 1 (steps 1-3), but without the addition of t-BAC to the precursor solution.
- t-BAC Solution Preparation:
 - Prepare a dilute solution of t-BAC in a suitable solvent like isopropanol (e.g., 1 mg/mL).
- Post-Treatment Application:
 - After the perovskite film has been annealed and cooled down, deposit the dilute t-BAC solution onto the surface of the perovskite film.
 - Spin-coat the t-BAC solution at a moderate speed (e.g., 4000 rpm) for 30 seconds.
- Secondary Annealing:

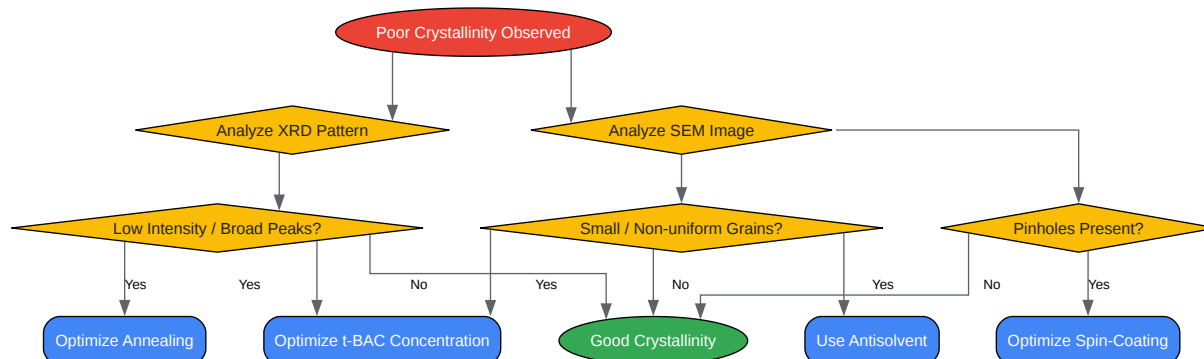
- Transfer the t-BAC treated perovskite film to a hotplate and anneal at a lower temperature (e.g., 100°C) for a short duration (e.g., 5-10 minutes) in a nitrogen-filled glovebox.

Visualizations



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Caption: Experimental workflows for incorporating t-BAC.



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Caption: Troubleshooting logic for poor crystallinity.

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